Comparative Potency & Mechanistic Profiling of Halogenated Phenylalanine Esters

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Compound of Interest

Compound Name:	*4-Chloro-L-phenylalanine methyl ester*
CAS No.:	*68759-85-3*
Cat. No.:	*B1605330*

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Executive Summary

The strategic incorporation of halogen atoms (F, Cl, Br, I) into phenylalanine (Phe) esters is a cornerstone tactic in medicinal chemistry to modulate metabolic stability, lipophilicity, and binding affinity. This guide analyzes the comparative potency of these analogs, specifically focusing on their dual roles: as competitive inhibitors of the L-type Amino Acid Transporter 1 (LAT1) and as tunable substrates/competitive inhibitors for serine proteases like

-Chymotrypsin.

By exploiting the unique electronic properties (sigma-hole bonding) and steric profiles of halogens, researchers can fine-tune the

and

values of these ligands. This document provides the experimental data, mechanistic rationale, and validated protocols required to utilize these compounds effectively.

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Mechanistic Basis: The Halogen Effect

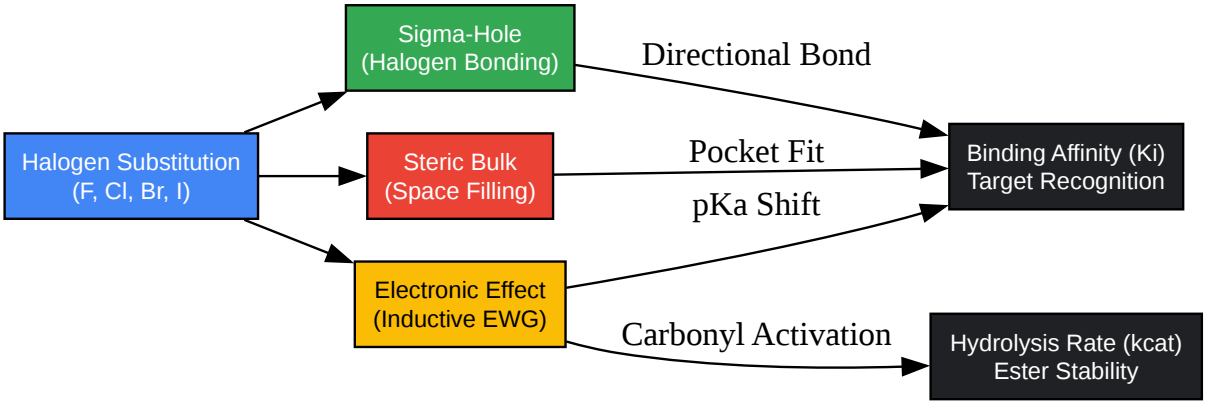
The potency differences among halogenated phenylalanine esters arise from three distinct physicochemical alterations:

- Steric Bulk: The van der Waals radius increases from Fluorine (1.47 Å) to Iodine (1.98 Å). This allows for "molecular ruler" probing of enzyme active sites (e.g., the S1 pocket of proteases).
- Electronic Modulation: Halogens are electron-withdrawing groups (EWG) that alter the pKa of the

  -amino group and the electrophilicity of the ester carbonyl.
- Halogen Bonding (

  -hole): Heavier halogens (Cl, Br, I) exhibit a positive electrostatic potential region on their outer surface, capable of forming strong, directional non-covalent interactions with nucleophilic residues (e.g., backbone carbonyl oxygens) in the target protein.

Diagram: Halogen-Enzyme Interaction Logic



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Caption: Mechanistic pathways by which halogenation influences enzyme-ligand interactions.

Comparative Potency Analysis

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Case Study A: Inhibition of LAT1 Transport

The L-type Amino Acid Transporter 1 (LAT1) is a critical target for cancer therapy.[1][2] Halogenated phenylalanine esters act as competitive inhibitors of Leucine uptake. The position and size of the halogen dictate potency and selectivity against the ubiquitous LAT2 isoform.

Key Findings:

- Meta-Substitution (3-position): Potency scales linearly with halogen size due to hydrophobic pocket filling.
- Ortho-Substitution (2-position): Provides critical selectivity. The 2-Iodo analog sterically clashes with LAT2 but is accommodated by LAT1.

Table 1: Comparative Inhibition Constants (/ Affinity Trends) for LAT1

Analog	Substituent (X)	Position	Relative Potency (LAT1)	Selectivity (LAT1 vs LAT2)	Mechanism
L-Phe (Ref)	H	-	Baseline (1.0x)	Low	Native Substrate
3-F-Phe	Fluorine	Meta	~1.5x Potency	Low	Minor steric increase
3-Cl-Phe	Chlorine	Meta	~3.0x Potency	Moderate	Hydrophobic filling
3-I-Phe	Iodine	Meta	>10x Potency	Low	Max hydrophobic interaction
2-I-Phe	Iodine	Ortho	High Potency	High (>100-fold)	Steric exclusion from LAT2
4-Cl-Phe	Chlorine	Para	Moderate Potency	Low	Standard lipophilic gain

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> *Insight: For developing LAT1-selective inhibitors, 2-Iodo-L-phenylalanine is the superior scaffold compared to the meta- or para-isomers, despite the meta-isomers having slightly higher raw affinity.*

Case Study B: -Chymotrypsin Interaction

For serine proteases like Chymotrypsin, phenylalanine esters are often substrates. However, they function as competitive inhibitors when assayed against a specific reporter substrate (e.g., N-Acetyl-L-Tyrosine Ethyl Ester).

Electronic Effects (Hammett Relationship):

- Electron-withdrawing halogens (Cl, F) on the phenyl ring activate the ester carbonyl, potentially increasing

  (turnover).
- However, strong binding (low

) driven by lipophilicity makes them potent competitive inhibitors.

Table 2: Kinetic Parameters with

-Chymotrypsin

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Compound	(Hammett)	(Binding)	(Turnover)	Interaction Type
Phe-OMe	0.00	~20 mM	Moderate	Substrate
4-F-Phe-OMe	0.06	~15 mM	High	Fast Substrate
4-Cl-Phe-OMe	0.23	< 5 mM	Moderate	Competitive Substrate
4-NO -Phe-OMe	0.78	Very Low	Low	Slow Substrate / Inhibitor

> *Technical Note: 4-Cl-Phe-OMe exhibits a lower*
>
> than the native ester due to the "Chlorine Effect" filling the hydrophobic S1 pocket more efficiently than the native benzyl group. This makes it a potent competitive inhibitor in the presence of other substrates.

Experimental Protocols

Protocol A: Synthesis of Halogenated Methyl Esters

Objective: Generate high-purity methyl esters from halogenated phenylalanine free acids without racemization.

Reagents:

- L-4-Chlorophenylalanine (or analog)
- Thionyl Chloride ( ) or Trimethylsilyl chloride (TMSCl)
- Anhydrous Methanol (MeOH)[3][4]

Step-by-Step Workflow:

- Preparation: Chill 20 mL of anhydrous MeOH to 0°C under

  atmosphere.
- Activation: Dropwise add 2.0 equivalents of

  (or TMSCl) to the MeOH. Stir for 10 min to generate HCl in situ.
- Addition: Add 1.0 equivalent of the amino acid (e.g., 4-Cl-Phe).[3]
- Reflux: Heat to reflux (65°C) for 4–12 hours. Monitor by TLC (System: BuOH/AcOH/H2O 4:1:1).
- Isolation: Evaporate solvent in vacuo. Triturate the resulting solid with cold diethyl ether to remove impurities.
- Validation: Confirm structure via

  H-NMR (

  or

). Look for methyl singlet

  3.7 ppm.

Protocol B: LAT1 Competitive Inhibition Assay

Objective: Determine the

of halogenated esters against

-Leucine uptake.

Materials:

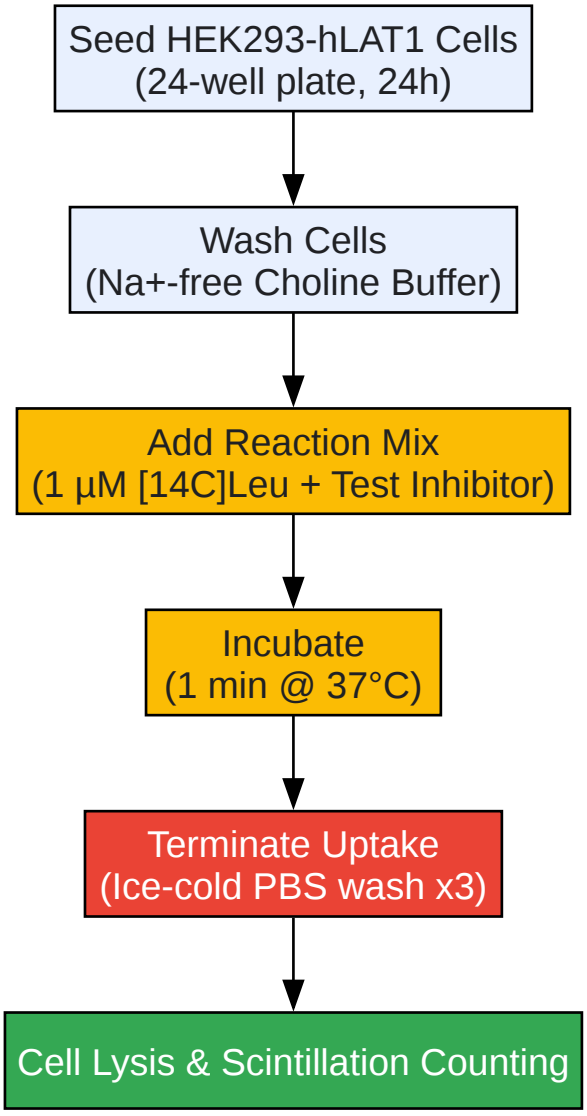
- HEK293 cells stably expressing hLAT1.[1]
- Radiotracer: L-

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Leucine.[1][5][6]

- Lysis Buffer: 0.1 N NaOH.

Workflow Diagram:



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Caption: Workflow for determining competitive inhibition potency in cellular systems.

Procedure:

- Equilibration: Wash cells 3x with

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-free choline chloride uptake buffer (prevents confounding transport by

-dependent systems).

- Initiation: Add uptake buffer containing 1 µM L-

  Leucine and the halogenated ester at graded concentrations (e.g., 0.1 nM to 100 µM).

- Transport: Incubate for exactly 60 seconds at 37°C. (Short time ensures initial rate conditions).

- Termination: Aspirate rapidly and wash 3x with ice-cold PBS.

- Quantification: Lyse cells in 0.1 N NaOH and measure radioactivity via liquid scintillation counting.

- Analysis: Fit data to the equation

  .

References

- Structure–activity characteristics of phenylalanine analogs selectively transported by L-type amino acid transporter 1 (LAT1). Source: Scientific Reports (2024). URL:[Link]

- Hammett linear free-energy relationships in the biocatalytic hydrolysis of para-substituted nitrophenyl benzoate esters. Source: Journal of Emerging Investigators (2021).[7] URL:[Link]

- A Convenient Synthesis of Amino Acid Methyl Esters. Source: Molecules (2008).[8] URL: [Link]

- Investigations of the Chymotrypsin-catalyzed Hydrolysis of Specific Substrates. Source: Journal of Biological Chemistry (1969). URL:[Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. Synthesis and Antiviral Activity of 5-(4-Chlorophenyl)-1,3,4-Thiadiazole Sulfonamides - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Structure–activity characteristics of phenylalanine analogs selectively transported by L-type amino acid transporter 1 (LAT1) - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Comparison of Experimental Strategies to Study l-Type Amino Acid Transporter 1 (LAT1) Utilization by Ligands [mdpi.com]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 8. mdpi.com [mdpi.com]

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